

Reactivity of the nitrile group in 3,5-Dimethylpyridine-2-carbonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5-Dimethylpyridine-2-carbonitrile

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An In-depth Technical Guide to the Reactivity of the Nitrile Group in **3,5-Dimethylpyridine-2-carbonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

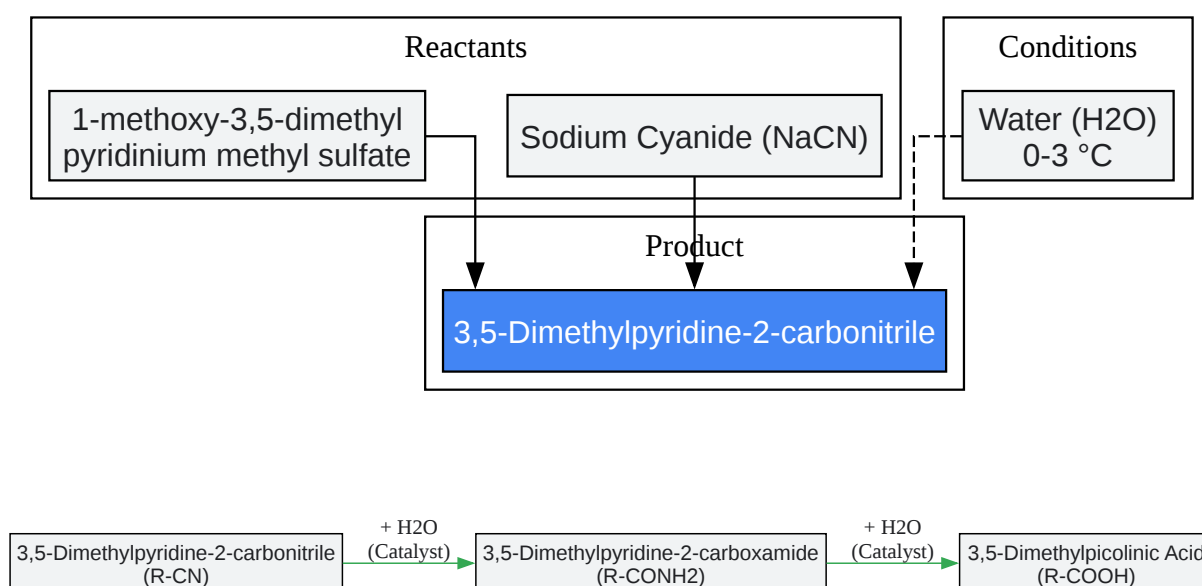
3,5-Dimethylpyridine-2-carbonitrile, also known as 3,5-lutidine-2-carbonitrile, is a substituted pyridine derivative featuring a nitrile functional group at the 2-position.[1] The pyridine scaffold is a cornerstone in medicinal chemistry and materials science, and the cyano group at the 2-position serves as a versatile synthetic handle for a wide array of chemical transformations.[2] This guide provides a comprehensive overview of the reactivity of the nitrile group in this specific molecule, drawing on established principles for 2-cyanopyridines and detailing key reactions, quantitative data, and experimental methodologies. The presence of two electron-donating methyl groups at the 3- and 5-positions influences the electronic properties of the pyridine ring and the reactivity of the nitrile group, a factor that will be considered throughout this analysis.

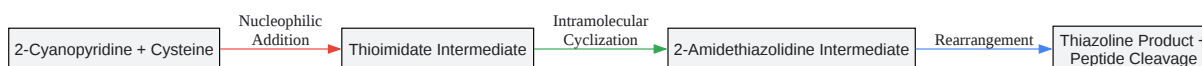
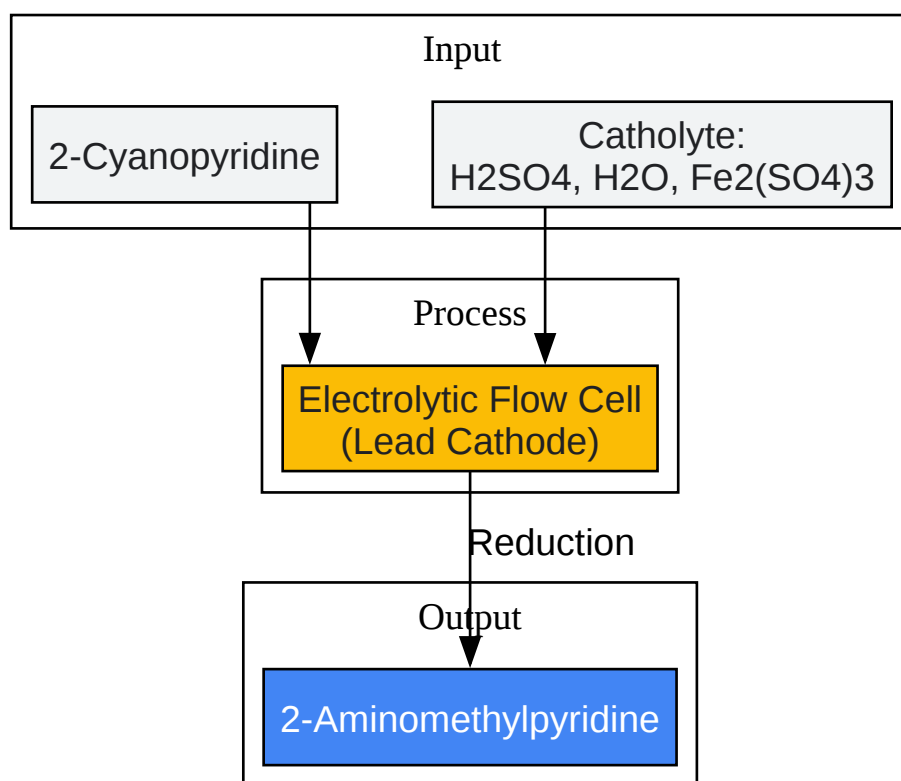
Synthesis of 3,5-Dimethylpyridine-2-carbonitrile

The synthesis of **3,5-Dimethylpyridine-2-carbonitrile** has been reported through nucleophilic substitution of an activated pyridine precursor with a cyanide salt. Another general method involves the direct cyanation of the corresponding pyridine.

Experimental Protocol: Synthesis from 1-methoxy-3,5-dimethyl pyridinium methyl sulfate[3]

A solution of sodium cyanide (49.0 g, 0.999 mol, 3.0 eq.) in 135 mL of water is cooled to 0°C. To this, a solution of 1-methoxy-3,5-dimethyl pyridinium methyl sulfate (83.0 g, 0.33 mol) in 100 mL of water is added dropwise over 1.25 hours, ensuring the temperature is maintained below 3°C. The resulting mixture is filtered, and the solid is washed with water to yield 40 g of **3,5-Dimethylpyridine-2-carbonitrile**. The product can be further purified by recrystallization from isopropyl ether and pentane (4:1) to obtain yellow prisms with a melting point of 61-62°C.[3][4]





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- To cite this document: BenchChem. [Reactivity of the nitrile group in 3,5-Dimethylpyridine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b185282#reactivity-of-the-nitrile-group-in-3-5-dimethylpyridine-2-carbonitrile\]](https://www.benchchem.com/product/b185282#reactivity-of-the-nitrile-group-in-3-5-dimethylpyridine-2-carbonitrile)

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